

umbralisib infection prophylaxis protocols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Umbralisib

CAS No.: 1532533-67-7

Cat. No.: S003178

Get Quote

Infection Risks with Umbralisib

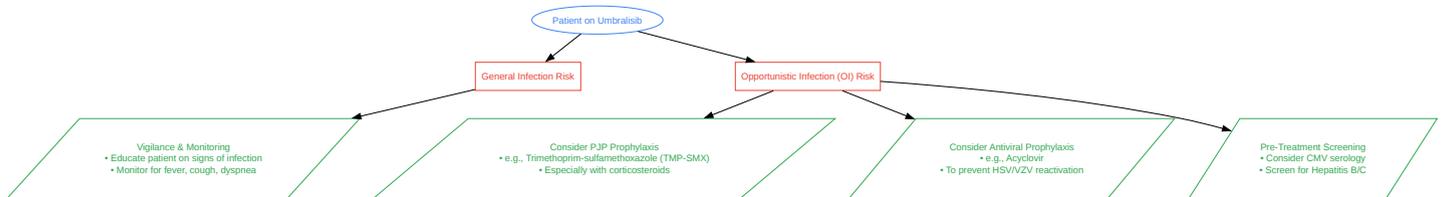
The table below summarizes infection-related adverse events and relevant prophylaxis context from clinical trials and integrated safety analyses.

| Aspect | Details from Clinical Data |
|------------------------|--|
| Overall Infection Risk | Serious infections (e.g., pneumonia) reported; any-grade infections are common [1] [2]. |
| Specific Pathogens | Pneumocystis jirovecii pneumonia (PJP) and other opportunistic infections reported in class of Bruton's tyrosine kinase (BTK) inhibitors (e.g., ibrutinib) used in similar patient populations [3] [4]. |

| **Prophylaxis Evidence & Context** | • **PJP Prophylaxis**: Effective (no PJP cases in 130 patients on prophylaxis) but routine use not universally mandated; one trial **mandated** PJP and antiviral prophylaxis within 7 days of study start, which could later be discontinued at investigator's discretion [3] [5]. • **Antiviral Prophylaxis**: Suggested for herpes simplex virus (HSV) and varicella-zoster virus (VZV) reactivation, in line with general PI3K inhibitor recommendations [4]. |

Proposed Prophylaxis Framework for Researchers

For preclinical and clinical development work, you can construct a risk mitigation plan based on the observed safety data and practices for similar agents.



[Click to download full resolution via product page](#)

Critical Considerations for Protocol Design

- **Patient Population:** Infection risk is compounded by factors such as heavily pretreated patients, advanced disease stage, and cytopenias caused by both the underlying hematologic malignancy and its treatment [5] [2].
- **Concomitant Medications:** Using corticosteroids or other immunosuppressants to manage other drug-related adverse events (e.g., non-infectious colitis) significantly increases the risk of opportunistic infections, making prophylaxis more critical [4].
- **Agent-Specific Profile:** Compared to some other PI3K δ inhibitors, **umbralisib** demonstrated a **relatively lower incidence of immune-mediated toxicities** and treatment discontinuations due to adverse events in clinical trials, which may influence the perceived need for aggressive prophylaxis [1] [5] [2].

Experimental Guidance Summary

For your technical support documentation, you can frame the guidance as follows:

| Experimental Phase | Recommended Action Regarding Infection Prophylaxis |
|---------------------------|--|
| In Vitro / Animal Studies | Not applicable. |

| **Clinical Trial Protocol Design** | • **Strongly consider mandating** PJP and antiviral prophylaxis at study initiation. • Define clear criteria in the protocol for prophylaxis discontinuation or modification. • Implement rigorous and predefined monitoring schedules for cytomegalovirus (CMV) and other latent viruses. | | **Clinical Practice (Historical Context)** | Prophylaxis was not considered universally mandatory but was applied based on individual patient risk assessment and physician discretion [3]. |

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Integrated safety analysis of umbralisib, a dual PI3K δ /CK1 ϵ ... [sciencedirect.com]
2. Integrated safety analysis of umbralisib, a dual PI3K δ /CK1 ϵ ... [pmc.ncbi.nlm.nih.gov]
3. Pneumocystis jirovecii pneumonia and institutional ... [sciencedirect.com]
4. Infectious Complications of Targeted Therapies for Solid ... [pmc.ncbi.nlm.nih.gov]
5. Umbralisib, a Dual PI3K δ /CK1 ϵ Inhibitor in Patients With ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [umbralisib infection prophylaxis protocols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003178#umbralisib-infection-prophylaxis-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com